

Application Notes and Protocols for Trimethylindium (TMI)

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Compound of Interest

Compound Name: Trimethylindium

Cat. No.: B1585567

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Introduction

Trimethylindium ($\text{In}(\text{CH}_3)_3$), commonly abbreviated as TMI, is a colorless, pyrophoric solid organoindium compound.[1] It serves as a critical precursor in Metalorganic Vapour Phase Epitaxy (MOVPE) for the deposition of indium-containing compound semiconductors.[1][2] These materials are integral to the manufacturing of various electronic and optoelectronic devices, including laser diodes, light-emitting diodes (LEDs), and concentrated photovoltaic cells.[2] Due to its hazardous nature, strict adherence to handling and storage protocols is imperative to ensure personnel safety and experimental integrity.[2]

Chemical and Physical Properties

Trimethylindium is highly reactive and possesses specific physical properties that necessitate careful management in a laboratory or manufacturing setting.[3] It is a white solid that is pyrophoric, meaning it can ignite spontaneously upon contact with air.[1][3] Furthermore, it reacts violently with water.[3][4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₃ H ₉ In	[4][5]
Molecular Weight	159.92 g/mol	[3][4]
Appearance	White solid	[3]
Melting Point	88 °C (191 °F)	[3][6]
Boiling Point	133.8 °C (272.8 °F)	[3]
Density	Crystal: 1.568 g/cm ³ ; Powder: 1.3 g/cm ³ (experimental)	[3][6]
Vapor Pressure	log ₁₀ P(mmHg) = 10.52 - 3014/T(K)	[3]

Experimental Protocols

Protocol 1: Safe Handling of Trimethylindium

Objective: To outline the standard operating procedure for the safe handling of TMI in a research or production environment.

Materials and Equipment:

- **Trimethylindium** in a sealed container
- Inert atmosphere glove box or a sealed system
- Fire-resistant laboratory coat or protective clothing[5][7]
- Neoprene or nitrile rubber gloves[5]
- Full face shield and chemical workers' goggles[5]
- Emergency eye wash stations and safety showers in the immediate vicinity[5][7]
- Specialized fire-extinguishing media for organometallics (e.g., dry chemical powder, lime, sand, or soda ash)[3][5]

Procedure:

- Preparation:
 - Ensure all personal protective equipment (PPE) is worn correctly before entering the designated handling area.^{[5][8]} Contact lenses should not be worn.^{[3][5]}
 - Verify that the glove box or sealed system is purged with an inert gas (e.g., nitrogen or argon) and that the oxygen and moisture levels are below 50 ppm.^{[5][7]}
 - Confirm the availability and functionality of emergency equipment, including safety showers, eyewash stations, and appropriate fire extinguishers.^{[5][7]}
- Handling:
 - Introduce the sealed TMI container into the inert atmosphere of the glove box.
 - Once inside the glove box, carefully open the container.
 - Dispense the required amount of TMI using clean, dry tools. Avoid generating dust.^{[5][7]}
 - Do not allow TMI to come into contact with air or moisture.^{[5][7]}
 - Keep away from heat, sparks, open flames, and other ignition sources.^{[5][9]}
- Post-Handling:
 - Securely reseal the TMI container under the inert atmosphere.
 - Decontaminate any tools or surfaces that have come into contact with TMI according to established laboratory procedures.
 - Remove the TMI container from the glove box and return it to proper storage.
 - Wash hands and other exposed areas with mild soap and water after completing the work and before leaving the laboratory.^{[5][7]}

Protocol 2: Storage of Trimethylindium

Objective: To provide guidelines for the safe and compliant storage of TMI to maintain its integrity and prevent hazardous situations.

Materials and Equipment:

- Sealed containers of **Trimethylindium**
- A dedicated, well-ventilated, and locked storage area[5][7]
- Inert gas (nitrogen or argon) supply for storage containers[5][7]

Procedure:

- Container Management:
 - Always keep the TMI container tightly closed when not in use.[5][7]
 - Store TMI in its original, sealed containers under an inert atmosphere of nitrogen or argon with less than 50 ppm of oxygen.[5][7]
- Storage Environment:
 - Store in a dry, cool, and well-ventilated place.[6][8][10]
 - The storage area must be locked to restrict unauthorized access.[5][7]
 - Store away from heat sources.[5][7] Do not allow the storage temperature to exceed 51°C (125°F).[3]
- Incompatible Materials:
 - Store TMI separately from incompatible materials, which include:
 - Water[3][5][7]
 - Oxidizing agents[3][5][7]
 - Alkalis[5][7]

- Bromine[5][7]
- Chlorine[5][7]
- Metal salts[5][7]

Emergency Procedures

In Case of a Spill:

- Evacuate all non-essential personnel from the area.[5][7]
- Do not use water to clean up the spill.[5][7]
- Remove all sources of ignition.[5][7]
- Cover the spill with a dry chemical extinguishing powder, lime, sand, or soda ash.[5][7]
- Allow the material to decompose or the fire to burn out completely.[5][7]
- Once the reaction has ceased, carefully sweep the material into a suitable container for disposal.[5][7]

In Case of Fire:

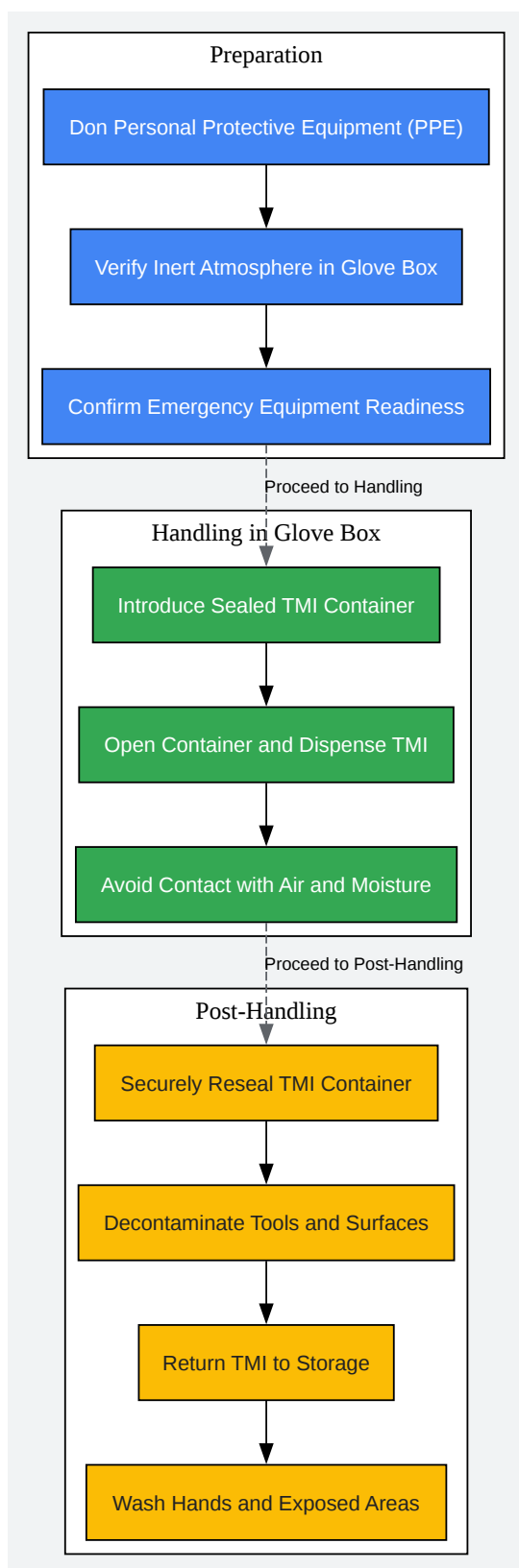
- Use only dry chemical powder, soda ash, or lime to extinguish the fire.[3]
- NEVER use water, foam, or halogenated compounds.[3]
- If it can be done without risk, move the container away from the fire area.[3]

First Aid:

- Skin Contact: Immediately flush the affected area with large quantities of water. Remove contaminated clothing if it is not stuck to the skin. Seek immediate medical attention.[3]
- Eye Contact: Immediately flush eyes with large quantities of water for at least 15 minutes, holding the eyelids open.[3] Get immediate medical attention.[5]

- Inhalation: Move the exposed person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call for immediate medical assistance.[10]

Visual Protocols



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Caption: Workflow for the safe handling of **Trimethylindium**.



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Caption: Protocol for the safe storage of **Trimethylindium**.

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